

physical and chemical properties of glyceryl trioleate

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Compound of Interest

Compound Name: *Triolein (Standard)*

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Glyceryl Trioleate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical and chemical properties of glyceryl trioleate. The information is curated for professionals in research, scientific, and drug development fields, with a focus on quantitative data, experimental methodologies, and relevant biological interactions.

Physical Properties

Glyceryl trioleate, also known as triolein, is a triglyceride formed from the esterification of glycerol with three units of oleic acid.^[1] It is a primary constituent of many natural oils, notably olive oil, where it can comprise 4-30% of its content.^[1] At room temperature, it exists as a clear, colorless to yellowish, odorless, and tasteless oily liquid.^[2]

Table 1: Quantitative Physical Properties of Glyceryl Trioleate

Property	Value	Conditions	Reference(s)
Molecular Formula	C ₅₇ H ₁₀₄ O ₆	[3][4]	
Molar Mass	885.43 g/mol	[3]	
Appearance	Colorless to yellow oily liquid	[3]	
Melting Point	5 °C (41 °F; 278 K)	[1][5]	
Boiling Point	235–240 °C	at 18 mmHg	[6]
554.2 °C	at 760 mmHg	[1]	
Density	0.91 g/mL	at 20 °C	[6]
0.915 g/mL	at 25 °C	[2]	
Refractive Index	1.470	at 20 °C	[7]
Flash Point	330 °C	[7]	
Pour Point	-16 °C	[7]	
Dielectric Constant	3.2	at 26 °C	[7]
Heat of Combustion	8,389 kcal/mol (35,100 kJ/mol)	[1][2]	

Chemical Properties

Glyceryl trioleate is a stable compound but is sensitive to air and light.[2] It is incompatible with strong oxidizing agents.[2] The presence of double bonds in the oleic acid chains makes it susceptible to oxidation, which can lead to rancidity.[4]

Table 2: Solubility of Glyceryl Trioleate

Solvent	Solubility	Concentration	Reference(s)
Water	Insoluble	[2][8]	
Ethanol	Slightly soluble	[2]	
Ether	Soluble	[2]	
Chloroform	Soluble	0.1 g/mL	[1][9]
Carbon Tetrachloride	Soluble	[2]	

Chemical Reactivity

Hydrolysis: Glyceryl trioleate can be hydrolyzed to yield glycerol and three molecules of oleic acid. This reaction can be catalyzed by acids, bases (saponification), or enzymes (lipases).[10][11][12]

- Acid Hydrolysis: In the presence of a strong acid and water, the ester bonds of glyceryl trioleate are cleaved.[11][12]
- Saponification: Reaction with a strong base, such as sodium hydroxide, produces glycerol and the sodium salt of oleic acid (a soap).[13]

Oxidation: The unsaturated fatty acid chains of glyceryl trioleate are prone to oxidation. This process can be inhibited by the presence of antioxidants.[14] Phenolic compounds, for instance, have been shown to significantly inhibit the oxidation of glyceryl trioleate by inhibiting the production of free radicals.[14]

Experimental Protocols

Determination of Melting Point

Principle: The melting point is determined by heating a small sample and observing the temperature range over which the solid transitions to a liquid.

Methodology (Capillary Method):

- A small amount of solid glyceryl trioleate (if solidified by cooling) is introduced into a capillary tube, which is then sealed at one end.

- The capillary tube is attached to a thermometer and placed in a heating bath (e.g., an oil bath or a melting point apparatus).
- The sample is heated slowly and steadily.
- The temperature at which the first drop of liquid appears and the temperature at which the entire solid has melted are recorded as the melting point range.

Determination of Boiling Point

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. Due to its high boiling point, the determination is often performed under reduced pressure.

Methodology (Distillation):

- A sample of glyceryl trioleate is placed in a distillation flask.
- The flask is connected to a condenser and a receiving flask. A vacuum pump is connected to the system to reduce the pressure.
- The sample is heated, and the temperature at which the liquid boils and condenses is recorded, along with the corresponding pressure.

Measurement of Density

Principle: Density is the mass per unit volume of a substance.

Methodology (Pycnometer Method):

- The mass of a clean, dry pycnometer (a flask of a known volume) is determined.
- The pycnometer is filled with glyceryl trioleate, and its mass is measured again.
- The temperature of the glyceryl trioleate is recorded.
- The density is calculated by dividing the mass of the glyceryl trioleate by the volume of the pycnometer.

Determination of Solubility

Principle: Solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.

Methodology (Visual Method):

- A known volume of the solvent is placed in a test tube.
- Small, measured amounts of glyceryl trioleate are added incrementally with vigorous shaking after each addition.
- The point at which no more glyceryl trioleate dissolves, and a separate phase is observed, is noted.
- The solubility is expressed as the mass or volume of solute per volume or mass of solvent.

Acid-Catalyzed Hydrolysis

Principle: The ester linkages in glyceryl trioleate are cleaved by water in the presence of an acid catalyst to produce glycerol and oleic acid.

Methodology:

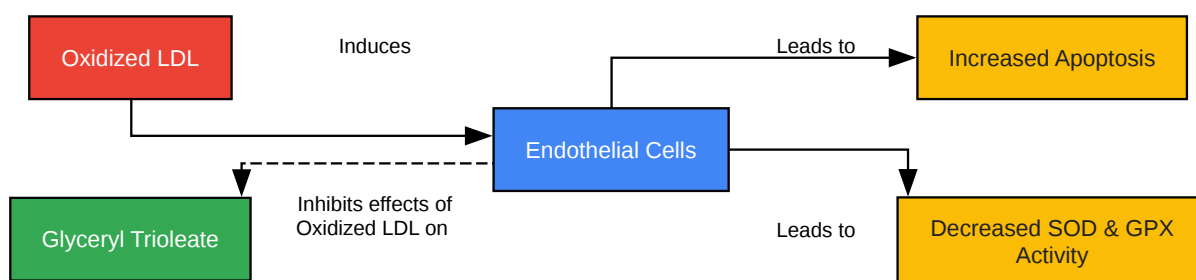
- A known amount of glyceryl trioleate is mixed with an excess of water.
- A strong acid, such as hydrochloric acid or sulfuric acid, is added as a catalyst.
- The mixture is heated under reflux for a specified period to ensure the reaction goes to completion.
- After cooling, the products (glycerol in the aqueous layer and oleic acid in the organic layer) can be separated and analyzed.

Signaling Pathways and Experimental Workflows

While glyceryl trioleate is not a classical signaling molecule, it and its metabolic products are involved in various biological processes.

Inhibition of Oxidized LDL-Induced Endothelial Cell Dysfunction

Glyceryl trioleate has been shown to inhibit the detrimental effects of oxidized low-density lipoprotein (LDL) on endothelial cells. This is a crucial aspect of its potential role in cardiovascular health.

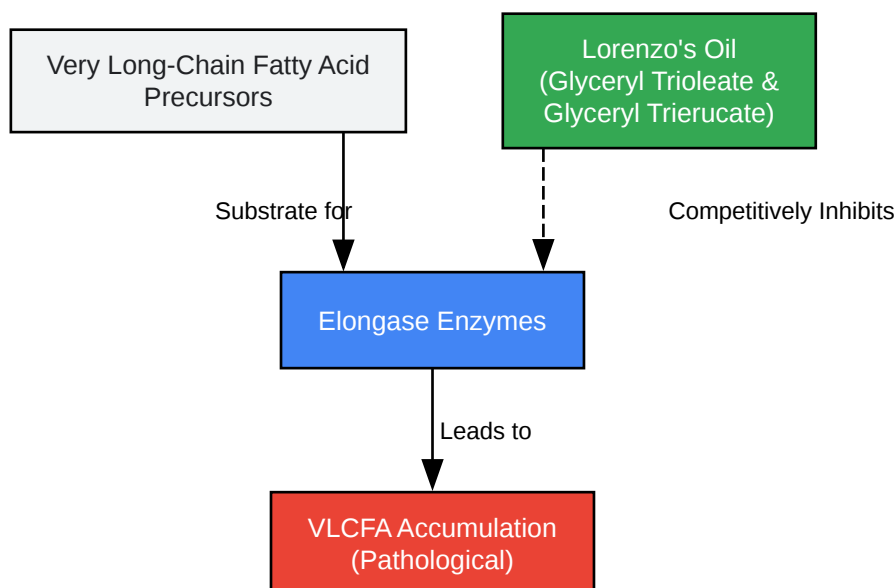


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Caption: Protective effect of Glyceryl Trioleate on endothelial cells.

Role in Adrenoleukodystrophy (ALD) and Lorenzo's Oil

Glyceryl trioleate is a component of Lorenzo's oil, a therapeutic intervention for X-linked adrenoleukodystrophy (ALD). ALD is characterized by the accumulation of very long-chain fatty acids (VLCFAs). Lorenzo's oil is thought to competitively inhibit the enzymes responsible for the elongation of these fatty acids.



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Caption: Proposed mechanism of Lorenzo's Oil in ALD.

Experimental Workflow: Synthesis of Glyceryl Trioleate

The synthesis of glyceryl trioleate is typically achieved through the esterification of glycerol with oleic acid.

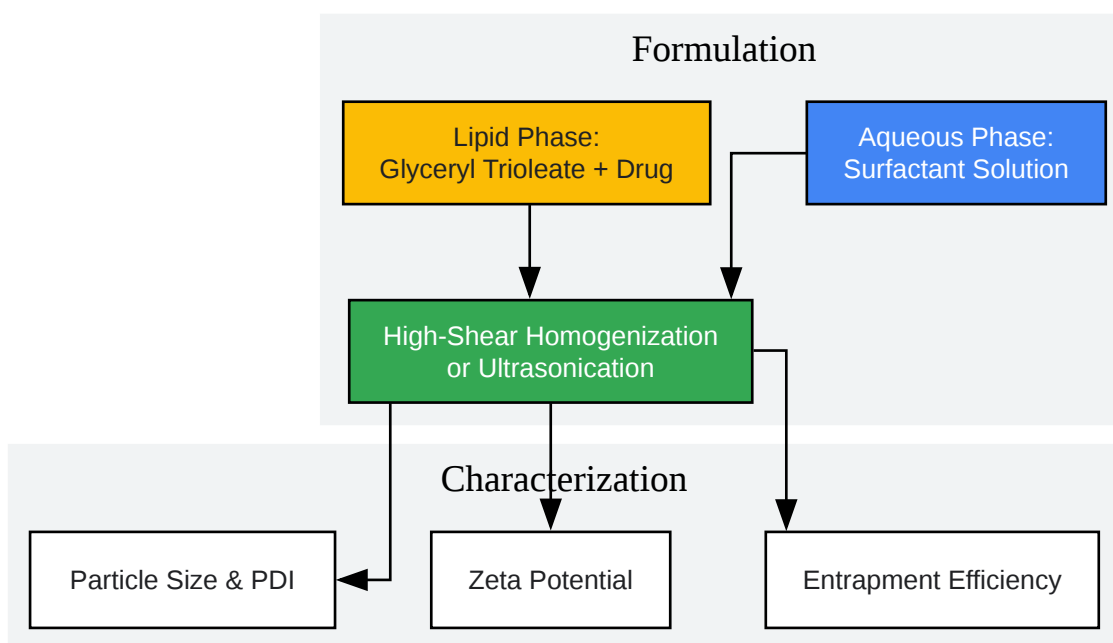


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Caption: General workflow for the synthesis of Glyceryl Trioleate.

Experimental Workflow: Formulation of Glyceryl Trioleate-Based Nanoparticles for Drug Delivery

Glyceryl trioleate is utilized in the formulation of lipid-based nanoparticles, such as solid lipid nanoparticles (SLNs) and nanostructured lipid carriers (NLCs), for drug delivery applications.



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Caption: Workflow for formulating and characterizing GTO-based nanoparticles.

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